An In-depth Technical Guide to 6-Hydroxyhexyl Tosylate: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-Hexanol, 6-[(4-methylphenyl)sulfonyl]-*
CAS No.:	*142004-72-6*
Cat. No.:	*B3102575*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of 6-hydroxyhexyl tosylate. It details its synthesis, reactivity, and applications, particularly within the fields of organic chemistry and drug development. This document is intended to serve as a valuable resource for scientists and researchers, offering both theoretical insights and practical methodologies.

Chemical Identity and Physical Properties

6-Hydroxyhexyl tosylate, also known as 6-hydroxyhexyl 4-methylbenzenesulfonate, is a bifunctional organic molecule containing both a hydroxyl (-OH) group and a tosylate (-OTs) group.[1] This unique structure makes it a versatile intermediate in organic synthesis.

Structural Information

© 2026 BenchChem. All rights reserved.

- IUPAC Name: 6-hydroxyhexyl 4-methylbenzenesulfonate[2]
- CAS Number: 75351-33-6[1][2][3]
- Molecular Formula: $C_{13}H_{20}O_4S$[1][2]
- Molecular Weight: 272.36 g/mol [2]
- InChI: InChI=1S/C13H20O4S/c1-12-6-8-13(9-7-12)18(15,16)17-11-5-3-2-4-10-14/h6-9,14H,2-5,10-11H2,1H3[2]
- InChIKey: FPTLEEKXDQWRNV-UHFFFAOYSA-N[2]
- SMILES: Cc1ccc(cc1)S(=O)(=O)OCCCCCCO[2]

Physicochemical Data

Quantitative experimental data for the physical properties of 6-hydroxyhexyl tosylate are not readily available in the public domain. The following table summarizes the available and estimated properties.

© 2026 BenchChem. All rights reserved.

Property	Value	Source/Comment
Molecular Weight	272.36 g/mol	[2]
Melting Point	Not available	Experimental data not found. Likely a low-melting solid or viscous liquid at room temperature.
Boiling Point	Not available	Expected to be high and likely to decompose upon distillation at atmospheric pressure.
Density	Not available	Estimated to be slightly denser than water.
Solubility	Soluble in many organic solvents (e.g., DCM, THF, chloroform, ethyl acetate).[4]	Insoluble in water.[5]
Appearance	Not available	Typically, tosylates are white to off-white crystalline solids or colorless oils.
Storage	Store at -20°C.	[1]

Spectroscopic Characterization

Detailed experimental spectra for 6-hydroxyhexyl tosylate are not widely published. However, based on the known spectral properties of similar compounds, the following characteristics can be predicted.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The proton NMR spectrum of 6-hydroxyhexyl tosylate in a solvent like $CDCl_3$ would exhibit characteristic signals for the tosyl group and the hexyl chain.

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.8	d	2H	Aromatic protons ortho to the sulfonyl group
~7.3	d	2H	Aromatic protons meta to the sulfonyl group
~4.0	t	2H	-CH_2-OTs
~3.6	t	2H	-CH_2-OH
~2.4	s	3H	Ar-CH_3
~1.7 - 1.3	m	8H	-$(CH_2)_4$- (internal methylene groups)
~1.5 (broad)	s	1H	-OH

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The carbon NMR spectrum provides further confirmation of the structure.

Chemical Shift (δ, ppm)	Assignment
~145	Aromatic C-SO_2
~133	Aromatic C-CH_3
~130	Aromatic CH (meta to SO_2)
~128	Aromatic CH (ortho to SO_2)
~70	-CH_2-OTs
~62	-CH_2-OH
~32, 29, 25, 25	-$(CH_2)_4$-
~22	Ar-CH_3

© 2026 BenchChem. All rights reserved.

Infrared (IR) Spectroscopy

The IR spectrum is a valuable tool for identifying key functional groups.

Wavenumber (cm^{-1})	Functional Group
3500-3200 (broad)	O-H stretch (hydroxyl)
3050-3030	C-H stretch (aromatic)
2940-2860	C-H stretch (aliphatic)
1600, 1495	C=C stretch (aromatic ring)
1360, 1175	S=O stretch (sulfonyl group)
1100-1000	C-O stretch

Mass Spectrometry (MS)

Mass spectrometry would confirm the molecular weight of the compound. The exact mass is 272.10823029 Da.[2]

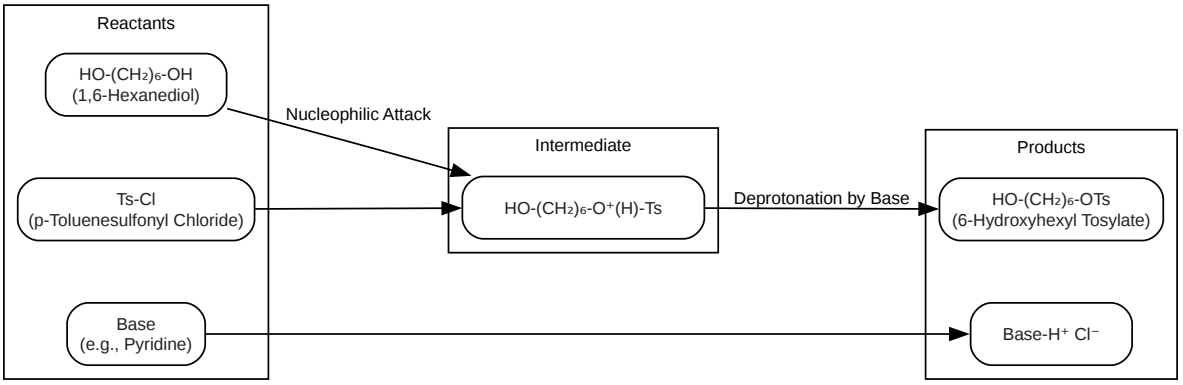
Synthesis of 6-Hydroxyhexyl Tosylate

The most common method for the synthesis of 6-hydroxyhexyl tosylate is the reaction of 1,6-hexanediol with p-toluenesulfonyl chloride (TsCl) in the presence of a base.[4][6] The use of a diol as the starting material requires careful control of the stoichiometry to favor the formation of the mono-tosylated product.

Reaction Mechanism

The synthesis proceeds via a nucleophilic attack of one of the hydroxyl groups of 1,6-hexanediol on the electrophilic sulfur atom of p-toluenesulfonyl chloride. A base, such as pyridine or triethylamine, is used to neutralize the hydrochloric acid (HCl) byproduct.[6]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Mechanism of 6-hydroxyhexyl tosylate synthesis.

Experimental Protocol

This protocol is a general guideline and may require optimization.

- Preparation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1,6-hexanediol (1.0 eq.) in anhydrous dichloromethane (DCM).[6]
- Cooling: Cool the solution to 0 °C in an ice bath.[6]
- Base Addition: Add pyridine or triethylamine (1.1 eq.) to the stirred solution.
- TsCl Addition: Slowly add a solution of p-toluenesulfonyl chloride (1.0 eq.) in anhydrous DCM to the reaction mixture at 0 °C.
- Reaction: Stir the reaction at 0 °C for 30 minutes and then allow it to warm to room temperature and stir for an additional 2-12 hours. Monitor the reaction progress by thin-layer chromatography (TLC).[6]
- Work-up: Upon completion, dilute the reaction mixture with water and separate the organic layer. Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate

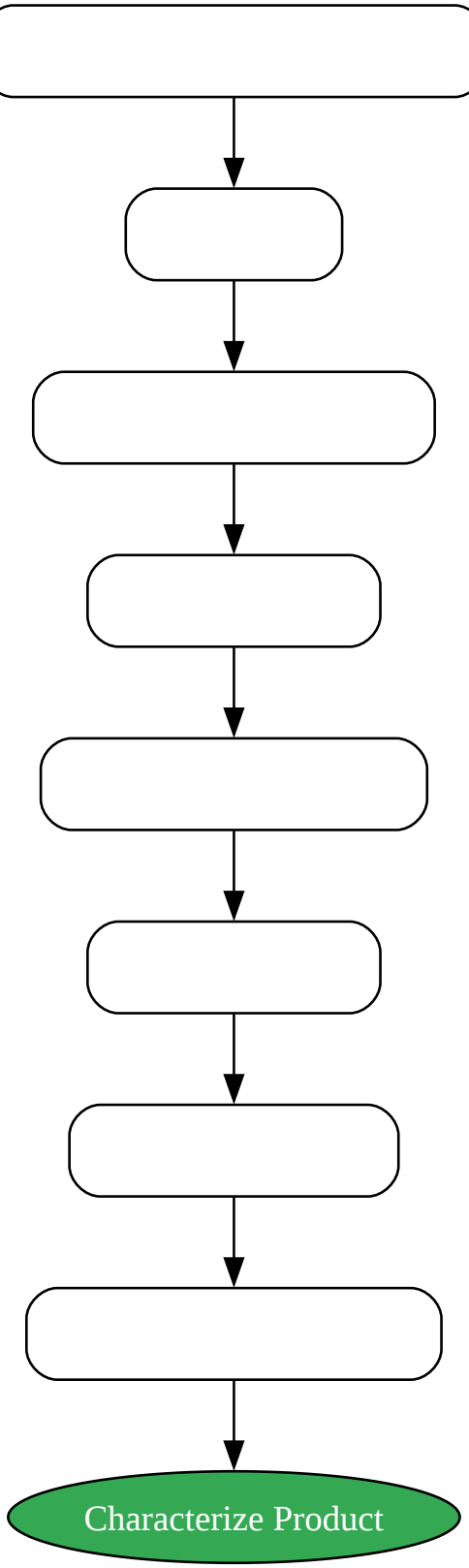
© 2026 BenchChem. All rights reserved.

solution, and brine.[6]

- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.[6]

- Purification: The crude product can be purified by column chromatography on silica gel.[6]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for the synthesis of 6-hydroxyhexyl tosylate.

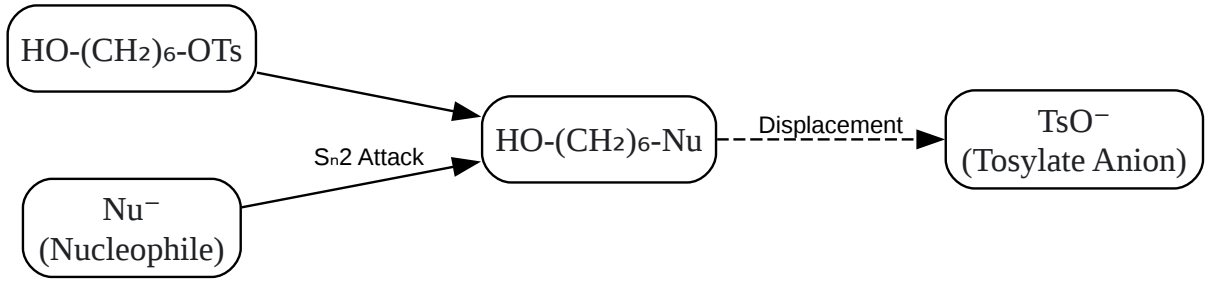
© 2026 BenchChem. All rights reserved.

Chemical Reactivity and Applications

The primary utility of 6-hydroxyhexyl tosylate stems from the excellent leaving group ability of the tosylate moiety.[7] This facilitates a variety of nucleophilic substitution reactions. The presence of a free hydroxyl group allows for further functionalization.

Nucleophilic Substitution Reactions

The tosylate group is readily displaced by a wide range of nucleophiles in S_n2 reactions.[7][8] This allows for the introduction of various functional groups at the 6-position of the hexyl chain.



Click to download full resolution via product page

Caption: Nucleophilic substitution on 6-hydroxyhexyl tosylate.

Examples of Nucleophilic Displacement:

- Azide Synthesis: Reaction with sodium azide (NaN_3) yields 6-azidohexan-1-ol.
- Halide Synthesis: Treatment with sodium iodide (NaI) or sodium bromide (NaBr) affords the corresponding 6-halohexan-1-ol.
- Amine Synthesis: Reaction with ammonia or primary/secondary amines can lead to the formation of 6-aminohexan-1-ol derivatives.
- Thiol Synthesis: Reaction with sodium hydrosulfide (NaSH) can produce 6-mercaptohexan-1-ol.

© 2026 BenchChem. All rights reserved.

Applications in Drug Development and Organic Synthesis

The bifunctional nature of 6-hydroxyhexyl tosylate makes it a valuable building block in the synthesis of more complex molecules.

- Linker Chemistry: The six-carbon chain can act as a spacer or linker in the construction of larger molecules, such as in the development of PROTACs or antibody-drug conjugates (ADCs).
- Synthesis of Heterocycles: The terminal hydroxyl and the electrophilic carbon bearing the tosylate can be involved in intramolecular cyclization reactions to form heterocyclic compounds.
- Protecting Group Strategies: The hydroxyl group can be protected, allowing for selective reaction at the tosylated end, and then deprotected to reveal the alcohol for further transformations.

Safety and Handling

It is crucial to handle 6-hydroxyhexyl tosylate with appropriate safety precautions.

- General Handling: Avoid contact with skin and eyes. Do not breathe dust or vapor. Handle in accordance with good industrial hygiene and safety practices.[9]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[9]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Recommended storage temperature is -20°C.[1]
- In case of Exposure:
  - Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[9]

© 2026 BenchChem. All rights reserved.

- Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[9]
- Ingestion: Clean mouth with water and get medical attention.[9]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[9]

References

- Supporting Information for publications, general procedures for tosyl
- NP-MRD. (n.d.). 1H NMR Spectrum (1D, 700 MHz, H2O, predicted). Retrieved from [Link]
- Organic Synthesis. (n.d.). Alcohol to Tosylate using Tosyl Cl, base. Retrieved from [Link]
- PubChem. (n.d.). Y-29794 Tosylate. Retrieved from [Link]
- Jack Westin. (n.d.). Organic Chemistry: Nucleophilic Substitution Reaction of Alcohols. Retrieved from [Link]
- Sciencemadness.org. (n.d.). Chemoselective and scalable preparation of alkyl tosylates under solvent-free conditions. Retrieved from [Link]
- Oregon State University. (2022, March 9). 13C NMR Chemical Shift. Retrieved from [Link]
- Compound Interest. (2015). A GUIDE TO 13C NMR CHEMICAL SHIFT VALUES. Retrieved from [Link]
- IRep. (n.d.). ACTIVATION OF ALCOHOLS TO NUCLEOPHILIC SUBSTITUTION. Retrieved from [Link]
- Kazemi, F., Kiasat, A. R., & Ebrahimi, S. (2016). Chemoselective and Scalable Preparation of Alkyl Tosylates under Solvent-Free Conditions.
- Meany, F. B., O'Rourke, S., & Murphy, P. V. (2021). 1-Tosyl-6-vinyl-4,5,6,7-tetrahydro-1H-benzo [d] imidazole-2-amine. Molbank, 2021(3), M1262.
- PubChem. (n.d.). 6-Hydroxyhexyl 4-methylbenzenesulfonate. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Pen & Prosperity. (2025, June 15). Reactivity And Selectivity in Nucleophilic Aromatic Substitution Reactions Using Sulfur-Based Nucleophiles. Retrieved from [Link]
- PubMed. (2013, January 24). Origin of the Conformational Modulation of the 13C NMR Chemical Shift of Methoxy Groups in Aromatic Natural Compounds. Retrieved from [Link]
- PubChem. (n.d.). 3-Bicyclo[3.1.0]hexyl tosylate. Retrieved from [Link]
- SciSpace. (n.d.). Reactivity in the Nucleophilic Aromatic Substitution Reactions of Pyridinium Ions. Retrieved from [Link]
- Molbase. (n.d.). CYCLOHEXYL TOSYLATE. Retrieved from [Link]
- PubChem. (n.d.). ((1-Methyl)cyclohexyl)methyl tosylate. Retrieved from [Link]
- ResearchGate. (n.d.). 1 H and 13 C NMR data for compound 2. Retrieved from [Link]
- PubChem. (n.d.). LY-2584702 (tosylate salt). Retrieved from [Link]
- Organic Chemistry Data & Info. (2020, February 14). NMR Spectroscopy – 1H NMR Chemical Shifts. Retrieved from [Link]
- PubChem. (n.d.). Phenethyl tosylate. Retrieved from [Link]
- PubChem. (n.d.). Tosufloxacin Tosylate. Retrieved from [Link]
- PubChem. (n.d.). p-Toluenesulfonic acid. Retrieved from [Link]
- PubChem. (n.d.). Tosufloxacin Tosylate. Retrieved from [Link]
- PubChem. (n.d.). Sultamicillin tosylate. Retrieved from [Link]
- ResearchGate. (n.d.). Infrared spectrum of cellulose and cellulose tosylate. Retrieved from [Link]
- Chemsrc. (2025, August 20). P-TOLUENESULFONIC ACID N-OCTYL ESTER. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 6-Hydroxyhexyl 4-methylbenzenesulfonate, 75351-33-6 | BroadPharm [broadpharm.com]
- 2. 6-Hydroxyhexyl 4-methylbenzenesulfonate | C13H20O4S | CID 5224971 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 6-HYDROXYHEXYL P-TOLUENESULFONATE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. organic-synthesis.com [organic-synthesis.com]
- 5. Methyl p-toluenesulfonate CAS#: 80-48-8 [m.chemicalbook.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. jackwestin.com [jackwestin.com]
- 8. penandprosperity.vgcet.com [penandprosperity.vgcet.com]
- 9. rsc.org [rsc.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Hydroxyhexyl Tosylate: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3102575/docs#an-in-depth-technical-guide-to-6-hydroxyhexyl-tosylate-properties-synthesis-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.